

Proper Disposal of Carbostryl 124: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Carbostryl 124

Cat. No.: B023007

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. **Carbostryl 124** (CAS No. 19840-99-4), a fluorescent dye used in various research applications, requires careful management as hazardous chemical waste due to its potential as a skin, eye, and respiratory irritant.[1][2] Adherence to established disposal protocols is essential to ensure a safe laboratory environment and compliance with regulatory standards. Flushing **Carbostryl 124** down the drain is strictly prohibited to prevent environmental contamination.[3]

Immediate Safety and Handling

Before handling **Carbostryl 124** for disposal, it is imperative to wear appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety glasses or goggles, and a lab coat. If there is a risk of generating dust, a dust mask (such as a type N95) should also be used. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

In the event of a spill, small quantities can be carefully swept up, avoiding dust formation, and placed into a suitable, sealed container for disposal.[4][5] The affected area should then be cleaned with an appropriate solvent. For larger spills, it is important to contain the material and prevent it from entering drains.[6]

Disposal Plan: A Step-by-Step Guide

The standard and regulated method for the disposal of **Carbostyryl 124** is through a licensed professional waste disposal service.^[3]^[7] Chemical inactivation by the end-user is not recommended as it may not be effective and could create additional hazards.^[3]

- Segregation and Collection: All waste containing **Carbostyryl 124**, including unused product, contaminated labware (e.g., pipette tips, vials), and solutions, must be collected separately from general waste.^[7]
- Containerization: Use a designated, leak-proof, and clearly labeled hazardous waste container. The container should be in good condition and compatible with the chemical.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Carbostyryl 124**" or "7-Amino-4-methyl-2(1H)-quinolinone".^[3] The date of accumulation and any associated hazards (e.g., "Irritant") should also be clearly visible.
- Storage: Store the sealed hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials.^[1] The storage area should be cool and dry.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste.^[7]

Quantitative Data Summary

For quick reference, the key identification and hazard information for **Carbostyryl 124** is summarized in the table below.

Property	Value
CAS Number	19840-99-4
Molecular Formula	C ₁₀ H ₁₀ N ₂ O
Molecular Weight	174.20 g/mol
Appearance	Off-white to tan solid[8]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory irritation)
GHS Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation[1][2]

Experimental Protocols

As the recommended disposal method is through a professional service, there are no experimental protocols for the chemical neutralization or deactivation of **Carbostyryl 124** provided for laboratory personnel. The accepted industry standard is collection and subsequent high-temperature incineration by a specialized facility.[3]

Disposal Workflow

The following diagram illustrates the proper workflow for the disposal of **Carbostyryl 124**.



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